

Personal protective equipment for handling AZ10606120 dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ10606120 dihydrochloride

Cat. No.: B1665886

[Get Quote](#)

Essential Safety and Handling Guide for AZ10606120 Dihydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **AZ10606120 dihydrochloride**. The following information is intended to supplement, not replace, your institution's standard operating procedures and a thorough review of the full Safety Data Sheet (SDS).

Hazard Identification and Personal Protective Equipment (PPE)

While **AZ10606120 dihydrochloride** does not meet the classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008 for hazardous substances, proper laboratory hygiene and safety practices are essential to minimize exposure.^[1] The chemical, physical, and toxicological properties have not been thoroughly investigated.^[1]

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified
Hand Protection	Nitrile Gloves	Disposable, check for tears before use
Body Protection	Laboratory Coat	Standard, fully buttoned
Respiratory	Fume Hood	Use in a well-ventilated area, preferably a fume hood. [1]

Safe Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure a safety shower and eye wash station are accessible. [\[1\]](#)
- Weighing and Aliquoting: Conduct all weighing and solution preparation within a certified chemical fume hood to avoid inhalation of dust.
- Solution Preparation: **AZ10606120 dihydrochloride** is soluble in water up to 25 mM and in DMSO up to 100 mM.
- Avoidance: Keep away from sources of ignition and avoid prolonged or repeated exposure. [\[1\]](#)

Storage:

Condition	Temperature	Additional Notes
Solid Form	Room Temperature	Desiccate (store in a dry environment).
Stock Solution	-20°C or -80°C	Store sealed and protected from moisture. Use within 1 month at -20°C or 6 months at -80°C.[2]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Spill Response:

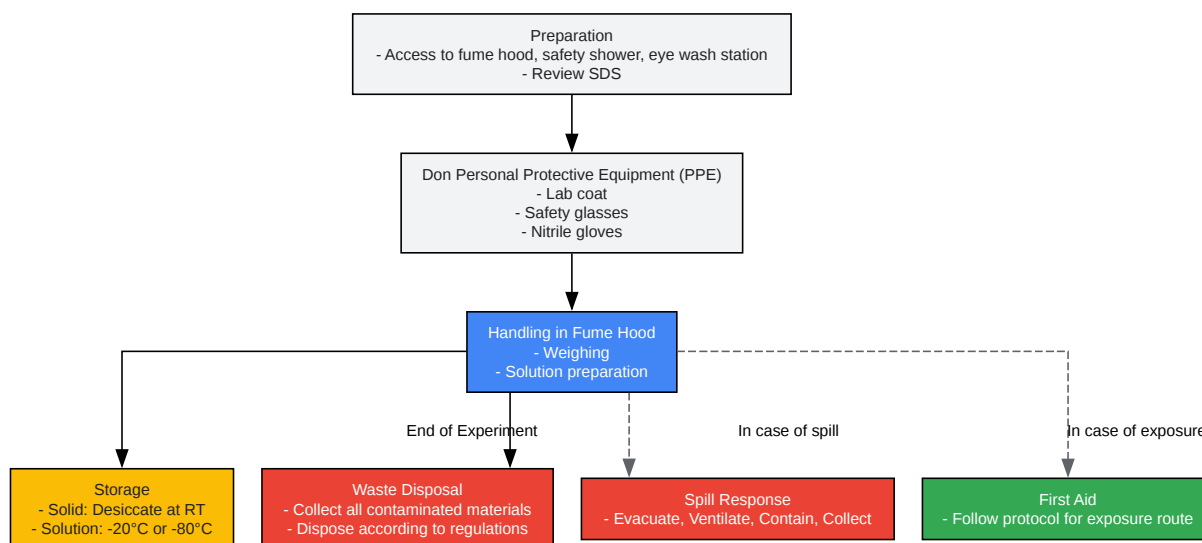
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Cover the spill with a suitable absorbent material.

- Collect: Sweep up the material and place it in an appropriate container for disposal.[1]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be disposed of in accordance with local, state, and federal regulations. Do not let the product enter drains.[1]

Workflow for Handling AZ10606120 Dihydrochloride



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **AZ10606120 dihydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.tocris.com [documents.tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling AZ10606120 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665886#personal-protective-equipment-for-handling-az10606120-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com